

# Essential Guidance for the Proper Disposal of c-Met-IN-21

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## Compound of Interest

Compound Name: **c-Met-IN-21**

Cat. No.: **B12377061**

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Disclaimer: A specific Safety Data Sheet (SDS) for **c-Met-IN-21** is not publicly available. The following procedures are based on general best practices for the handling and disposal of potent, research-grade small molecule kinase inhibitors. Researchers must consult their institution's Environmental Health & Safety (EHS) department for specific regulations and obtain the supplier-specific SDS before handling this compound.

This document provides a procedural framework for the safe disposal of **c-Met-IN-21**, a chemical compound used in research settings. Adherence to these guidelines is critical for ensuring personnel safety and regulatory compliance.

## Compound Handling and Hazard Profile

As a c-Met inhibitor, **c-Met-IN-21** is a biologically active molecule. Compounds of this class are typically classified as hazardous. The table below summarizes the expected hazard classifications and necessary personal protective equipment (PPE).

Parameter	Guideline
Physical State	Solid (Crystalline Powder)
Primary Hazard	Toxic, Irritant
Routes of Exposure	Inhalation, Skin Contact, Eye Contact, Ingestion
Required PPE	Chemical Safety Goggles, Protective Gloves (Nitrile), Lab Coat
Storage	Store in a tightly sealed container in a cool, dry, well-ventilated area away from incompatible materials.

## Step-by-Step Disposal Protocol

The proper disposal of **c-Met-IN-21** is a critical final step in the experimental workflow. The process ensures that this potent compound is managed safely without risk to personnel or the environment.

### 1. Waste Characterization and Segregation:

- Solid Waste: All materials that have come into direct contact with **c-Met-IN-21**, including contaminated gloves, weigh paper, pipette tips, and vials, must be treated as hazardous chemical waste.
- Liquid Waste: Solutions containing **c-Met-IN-21** must be collected as hazardous liquid chemical waste. Do not dispose of solutions down the drain.
- Segregation: Keep **c-Met-IN-21** waste separate from other waste streams, such as biological or radioactive waste, unless explicitly permitted by your institution's EHS guidelines.

### 2. Containment and Labeling:

- Solid Waste: Place all contaminated solid materials into a dedicated, sealable, and clearly labeled hazardous waste container. A plastic bag or a wide-mouth plastic jar with a screw-top lid is appropriate.

- Liquid Waste: Collect all contaminated liquids in a sealed, leak-proof, and chemically compatible container (e.g., a glass or polyethylene bottle).
- Labeling: Immediately label the waste container with a "Hazardous Waste" tag. The label must include:
  - The full chemical name: "**c-Met-IN-21**"
  - The estimated quantity and concentration of the waste.
  - The date the waste was first added to the container.
  - The name of the principal investigator and the laboratory location.

### 3. Storage Pending Disposal:

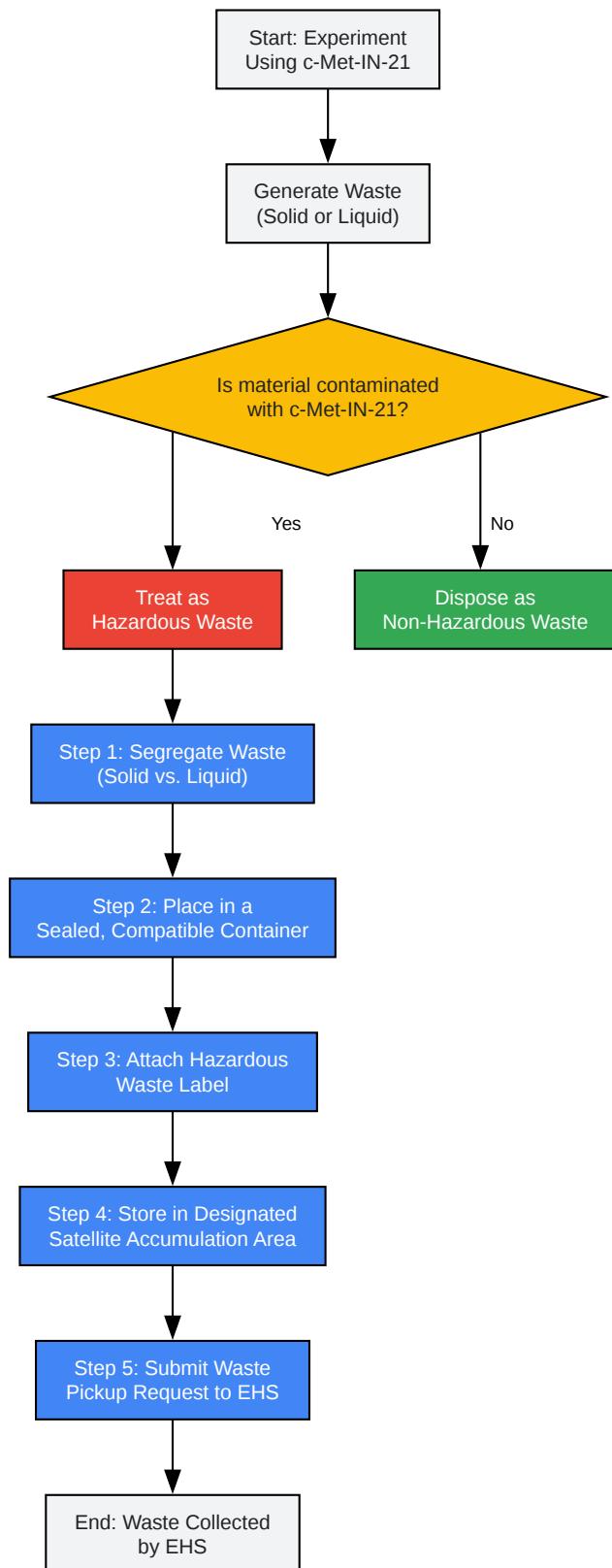
- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure the storage area is secure, away from general traffic, and has secondary containment to prevent spills.
- Do not accumulate more than the volume specified by your institutional and local regulations (typically one quart of acutely hazardous waste).

### 4. Arranging for Final Disposal:

- Once the waste container is full or the experiment is complete, submit a chemical waste pickup request to your institution's EHS department.
- Follow the specific online or paper-based procedure required by your EHS office.
- Do not attempt to transport or dispose of the waste outside of the established institutional channels.

## Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **c-Met-IN-21** waste.



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Caption: Workflow for the safe disposal of **c-Met-IN-21** chemical waste.

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